Fleroxacin-d3 (hydrochloride): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fleroxacin-d3 (hydrochloride)*

Cat. No.: *B12397708*

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Prepared by a Senior Application Scientist

This guide provides an in-depth exploration of the physical and chemical properties of **Fleroxacin-d3 (hydrochloride)**, a deuterated analog of the fluoroquinolone antibiotic, Fleroxacin. Designed for researchers, scientists, and drug development professionals, this document delves into the core characteristics, synthesis, analytical methodologies, and strategic applications of this stable isotope-labeled compound.

Introduction: The Significance of Deuteration in Fleroxacin

Fleroxacin is a broad-spectrum fluoroquinolone antibiotic that exerts its bactericidal effects by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, and repair.[1][2] **Fleroxacin-d3 (hydrochloride)** is a form of Fleroxacin where three hydrogen atoms on the N-methyl group of the piperazine ring have been replaced by deuterium atoms. This isotopic substitution, while having a minimal impact on the fundamental chemical properties of the molecule, profoundly influences its metabolic fate.

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The primary rationale for the development of Fleroxacin-d3 lies in its application as an internal standard for quantitative bioanalysis and in studies of pharmacokinetic and metabolic profiles.[3][4] The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, leading to a slower rate of metabolic cleavage at the deuterated site—a phenomenon known as the kinetic isotope effect. Given that a major metabolic pathway of Fleroxacin is N-demethylation, the deuteration at this position provides a more metabolically stable molecule, ideal for use as a tracer or internal standard in complex biological matrices.[4][5]

Physicochemical Properties

The hydrochloride salt of Fleroxacin-d3 is typically a white to off-white solid.[3] The introduction of three deuterium atoms results in a slight increase in its molecular weight compared to the non-deuterated form. A summary of its key physicochemical properties is presented in the table below.

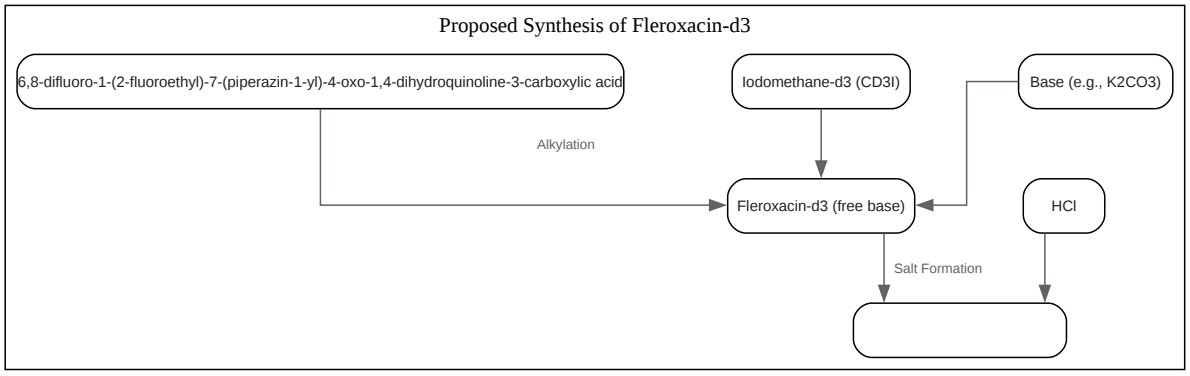
Property	Fleroxacin	Fleroxacin-d3 (hydrochloride)	Source(s)
Chemical Formula	$C_{17}H_{18}F_3N_3O_3$	$C_{17}H_{15}D_3F_3N_3O_3 \cdot HCl$	[3][6]
Molecular Weight	369.34 g/mol	408.82 g/mol	[3][6]
Appearance	White to yellowish crystalline powder	White to off-white solid	[3][7]
Melting Point	264-266 °C (Fleroxacin), 269-271 °C (Fleroxacin HCl)	290-292 °C	[7][8]
Solubility	DMSO: ~15 mg/mL0.1 M NaOH: 10 mg/mLWater: Very slightly soluble or almost insolubleMethanol: Very slightly solubleEthanol: Not specifiedAcetonitrile: Not specified	Methanol: Soluble (commercially available as 100 µg/mL solution)Acetonitrile: Soluble (commercially available as 10 µg/mL solution)DMSO: Expected to be solubleWater: Soluble	[7][7][9][10]

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Synthesis and Isotopic Labeling

The synthesis of **Fleroxacin-d3 (hydrochloride)** involves the strategic introduction of deuterium at the N-methyl group of the piperazine moiety. While specific proprietary synthesis methods may vary, a logical and common approach involves the coupling of a pre-synthesized quinolone core with a deuterated piperazine derivative.

A plausible synthetic route would start with the preparation of the core fluoroquinolone structure, 6,8-difluoro-1-(2-fluoroethyl)-7-piperazin-1-yl-4-oxo-1,4-dihydroquinoline-3-carboxylic acid. This intermediate is then reacted with a deuterated methylating agent, such as iodomethane-d3 (CD_3I), to introduce the trideuteromethyl group onto the piperazine nitrogen. The final step would involve the formation of the hydrochloride salt.



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Caption: Proposed synthetic pathway for **Fleroxacin-d3 (hydrochloride)**.

Mechanism of Action and Rationale for Deuteration

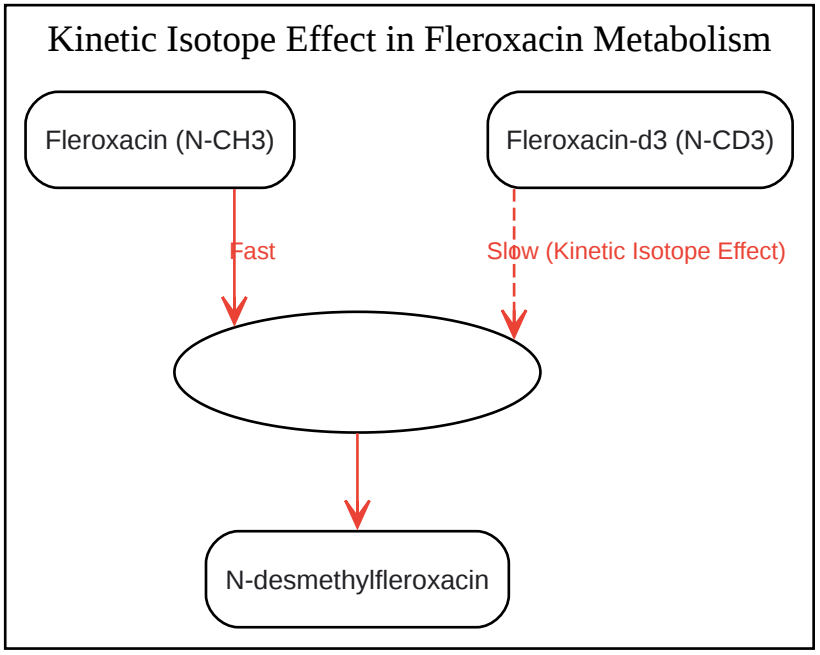
Fleroxacin, like other fluoroquinolones, targets bacterial DNA gyrase and topoisomerase IV.[1] [2] These enzymes are critical for bacterial DNA replication, transcription, repair, and

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recombination. By inhibiting these enzymes, Fleroxacin disrupts essential cellular processes, leading to bacterial cell death.

The metabolism of Fleroxacin in humans primarily proceeds through two pathways: N-demethylation of the piperazine ring to form N-desmethylfleroxacin, and N-oxidation to form fleroxacin N-oxide.[5][11] The N-demethylation pathway involves the enzymatic cleavage of a C-H bond on the N-methyl group.

The strategic placement of deuterium on this methyl group significantly slows down this metabolic process due to the kinetic isotope effect. The C-D bond has a lower zero-point energy and requires more energy to break than a C-H bond. This makes Fleroxacin-d3 more resistant to N-demethylation, a crucial characteristic for its use as an internal standard in pharmacokinetic studies, as it ensures that its concentration remains stable during sample preparation and analysis.



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Caption: The kinetic isotope effect slows the metabolism of Fleroxacin-d3.

Analytical Methodologies

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Fleroxacin-d3 (hydrochloride) is predominantly used as an internal standard in quantitative bioanalytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS). The co-elution of the deuterated standard with the analyte of interest allows for accurate quantification by correcting for variations in sample preparation, injection volume, and matrix effects.

Experimental Protocol: Quantification of Fleroxacin in Plasma using LC-MS/MS with Fleroxacin-d3 as an Internal Standard

This protocol provides a general framework for the analysis of Fleroxacin in a biological matrix. Optimization of specific parameters is recommended for individual laboratory setups.

1. Sample Preparation (Protein Precipitation): a. To 100 µL of plasma sample in a microcentrifuge tube, add 10 µL of Fleroxacin-d3 internal standard working solution (e.g., 1 µg/mL in methanol). b. Add 300 µL of cold acetonitrile to precipitate proteins. c. Vortex for 1 minute. d. Centrifuge at 14,000 rpm for 10 minutes at 4°C. e. Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C. f. Reconstitute the residue in 100 µL of the initial mobile phase.

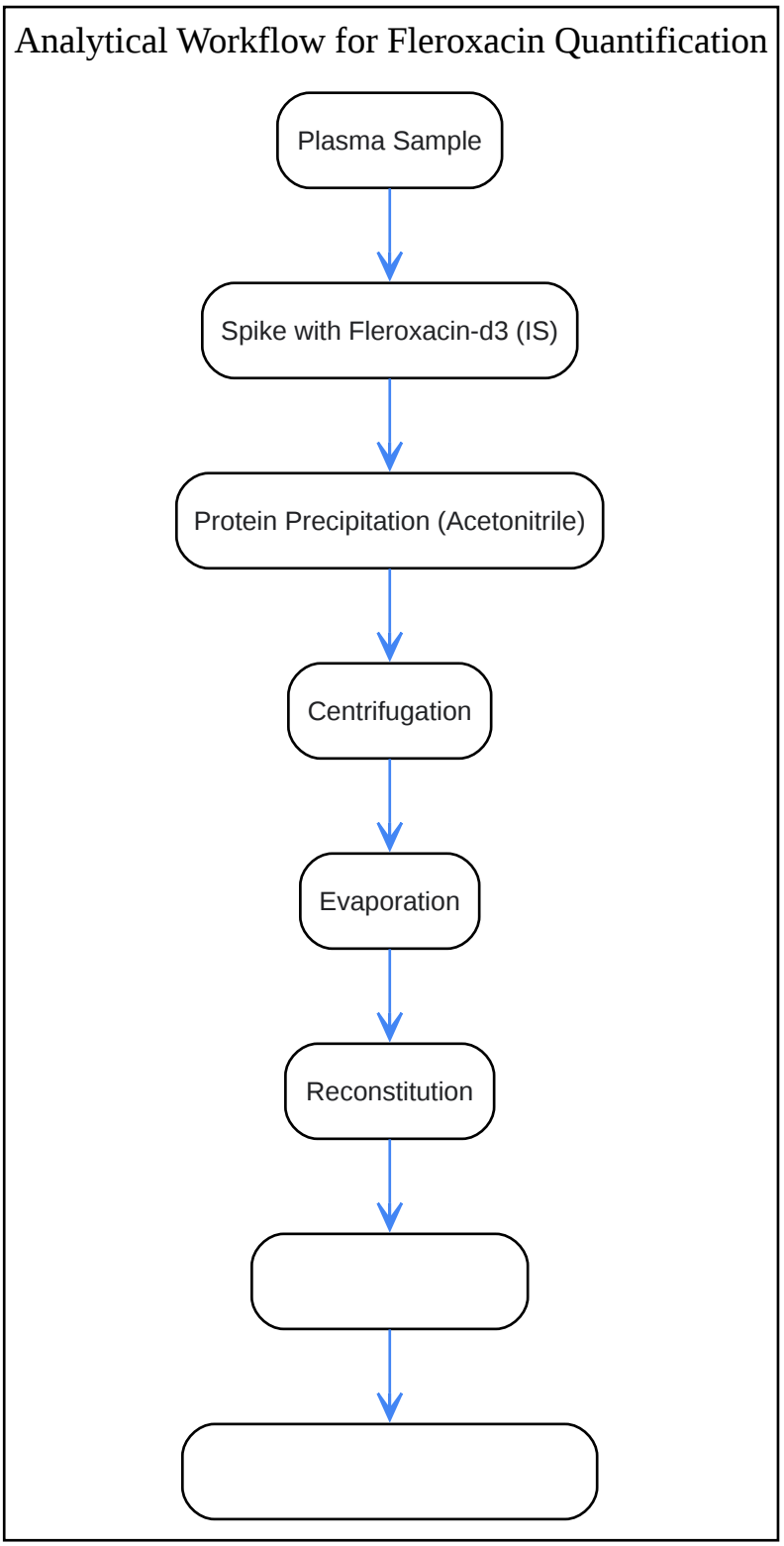
2. LC-MS/MS Conditions:

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Parameter	Recommended Setting
LC Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Transitions	Fleroxacin: Q1: 370.1 -> Q3: 326.1, 269.1Fleroxacin-d3: Q1: 373.1 -> Q3: 329.1, 272.1
Collision Energy	Optimize for specific instrument

3. Data Analysis: a. Quantify Fleroxacin by calculating the peak area ratio of the analyte to the internal standard. b. Generate a calibration curve using known concentrations of Fleroxacin spiked into the same biological matrix.

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Caption: A typical workflow for the bioanalysis of Fleroxacin.

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Conclusion

Fleroxacin-d3 (hydrochloride) is an indispensable tool for researchers in drug metabolism and pharmacokinetics. Its well-defined physical and chemical properties, coupled with the strategic placement of deuterium to mitigate metabolic degradation, make it an ideal internal standard for robust and accurate bioanalytical methods. Understanding the principles outlined in this guide will enable scientists to effectively utilize Fleroxacin-d3 in their research endeavors, contributing to the development of safer and more effective therapeutic agents.

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